

An In-depth Technical Guide to the Physicochemical Properties of Beta-Spathulenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **beta-spathulenol**, a tricyclic sesquiterpenoid alcohol found in the essential oils of various plants. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the scientific attributes and potential therapeutic applications of this natural compound.

Core Physicochemical Data

Beta-spathulenol, a colorless to pale yellow liquid at room temperature, possesses a range of physicochemical properties that are critical for its handling, characterization, and application in research and development.[1] A summary of these key quantitative data is presented in the tables below for ease of reference and comparison.

Table 1: General and Physical Properties of **Beta-Spathulenol**



Property	Value	Source(s)
Molecular Formula	C15H24O	[2][3]
Molecular Weight	220.35 g/mol	[2][3]
Appearance	Colorless to pale yellow clear liquid (estimated)	[1]
Boiling Point	296.00 to 298.00 °C @ 760.00 mm Hg	[3]
Solubility	Soluble in alcohol; Insoluble in water	[1]

Table 2: Spectroscopic Data of Beta-Spathulenol

Spectroscopic Technique	Key Data Points	Source(s)
¹H-NMR (CDCl₃, 400 MHz)	δ (ppm): 4.72 (s, 1H), 4.69 (s, 1H), 2.40-2.30 (m, 2H), 2.20-2.10 (m, 1H), 2.05-1.95 (m, 1H), 1.80-1.70 (m, 1H), 1.65-1.50 (m, 3H), 1.30 (s, 3H), 1.06 (s, 3H), 0.68 (d, J=8.0 Hz, 1H), 0.63 (s, 3H)	
¹³ C-NMR (CDCl₃, 100 MHz)	δ (ppm): 156.4, 106.0, 81.3, 53.2, 49.8, 41.9, 41.7, 39.2, 35.1, 29.3, 28.9, 26.8, 26.3, 21.0, 16.5	
Mass Spectrometry (GC-MS)	m/z: 220 (M+), 205, 187, 177, 162, 159, 147, 133, 119, 105, 91, 79, 67, 55, 43	<u>-</u>
FT-IR	Characteristic peaks indicating the presence of O-H (alcohol) and C=C (alkene) functional groups.	

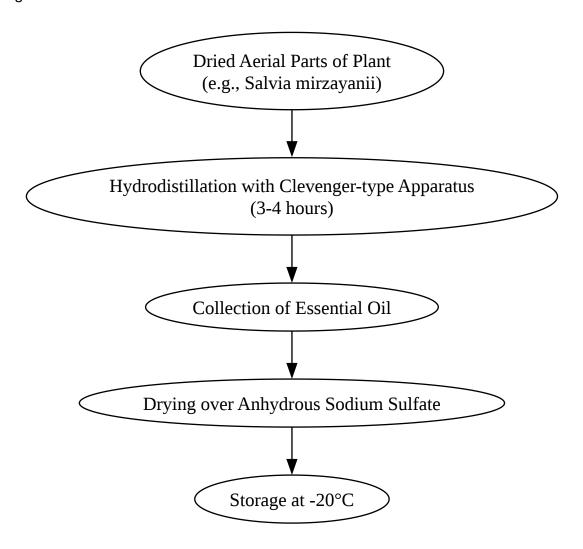


Experimental Protocols

The isolation and purification of **beta-spathulenol** from natural sources are crucial steps for its further study and application. The following section details the methodologies for its extraction and purification, primarily from plant essential oils.

Isolation by Steam Distillation

Beta-spathulenol is a volatile compound and is typically isolated from the essential oils of plants such as Salvia mirzayanii.[4][5][6][7][8] Steam distillation is the preferred method for extracting these essential oils.



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Caption: Purification of beta-spathulenol via column chromatography.



Detailed Methodology:

- Column Preparation: A glass column is packed with silica gel (60-120 mesh) as the stationary phase, typically as a slurry in a non-polar solvent like n-hexane.
- Sample Loading: The crude essential oil is dissolved in a minimal amount of the initial mobile phase and loaded onto the top of the silica gel column.
- Elution: The column is eluted with a solvent system of increasing polarity, starting with a non-polar solvent (e.g., 100% n-hexane) and gradually increasing the proportion of a more polar solvent (e.g., ethyl acetate).
- Fraction Collection: The eluate is collected in a series of fractions.
- Purity Analysis: The purity of each fraction is monitored using Thin Layer Chromatography (TLC).
- Pooling and Evaporation: Fractions containing pure beta-spathulenol are combined, and the solvent is removed under reduced pressure to yield the purified compound.

Biological Activities and Signaling Pathways

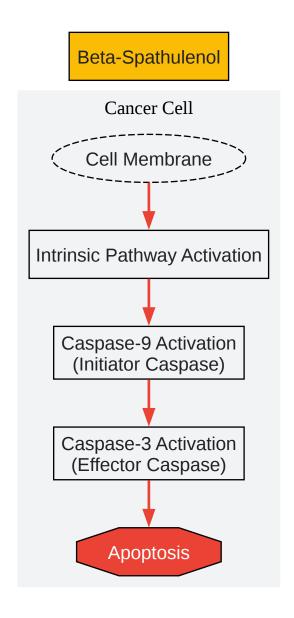
Beta-spathulenol has been reported to exhibit several biological activities, including immunosuppressive, anti-inflammatory, antioxidant, and anticancer effects. Two notable mechanisms of action at the cellular level are the induction of apoptosis and the inhibition of the multidrug resistance protein 1 (MDR1).

Induction of Apoptosis

Beta-spathulenol has been shown to induce apoptosis, or programmed cell death, in cancer cells. While the precise signaling cascade initiated by **beta-spathulenol** is still under investigation, it is known to involve the activation of caspases, a family of proteases that execute the apoptotic process.

Proposed Apoptotic Signaling Pathway





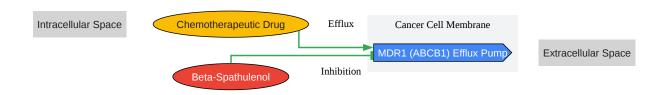
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Caption: Proposed intrinsic apoptosis pathway induced by **beta-spathulenol**.

Inhibition of Multidrug Resistance Protein 1 (MDR1)

Multidrug resistance is a significant challenge in cancer chemotherapy, and the overexpression of efflux pumps like MDR1 (also known as P-glycoprotein or ABCB1) is a common mechanism. [9][10]Beta-spathulenol has been identified as an inhibitor of the MDR1 efflux pump, which can enhance the efficacy of co-administered chemotherapeutic drugs. [11] Mechanism of MDR1 Inhibition





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Caption: Inhibition of the MDR1 efflux pump by **beta-spathulenol**.

The exact mechanism of inhibition, whether through direct binding to the transporter or by modulating its expression, is an area of ongoing research. However, the functional outcome is the increased intracellular accumulation of chemotherapeutic agents, thereby restoring their cytotoxic efficacy.

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